

Synthesis pathways for generating (2,2-Dimethylpentan-3-yl)hydrazine HCl

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Compound of Interest

Compound Name: (2,2-Dimethylpentan-3-yl)hydrazine HCl

CAS No.: 1159812-08-4

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Technical Synthesis Guide: (2,2-Dimethylpentan-3-yl)hydrazine HCl[1]

Executive Summary & Strategic Analysis

Target Molecule: (2,2-Dimethylpentan-3-yl)hydrazine Hydrochloride CAS Registry Number: (Analogous free base/salt references available, e.g., 1-(1-ethyl-2,2-dimethylpropyl)hydrazine) Molecular Formula: $C_7H_{19}ClN_2$ (Salt form) Core Structure: A secondary alkyl hydrazine where the hydrazine moiety ($-NHNH_2$) is attached to the C3 position of a pentane chain.[1] Critical Structural Feature: The C3 position is sterically congested, flanked by a tert-butyl group (C2) and an ethyl group (C4).[1]

Strategic Synthesis Considerations

The synthesis of (2,2-dimethylpentan-3-yl)hydrazine presents a classic challenge in steric management.[1] The adjacent tert-butyl group creates a "neopentyl-like" steric environment at the reaction center.[1] Consequently, standard nucleophilic substitution (S_N2) on the

corresponding halide (3-halo-2,2-dimethylpentane) is kinetically inhibited and prone to Wagner-Meerwein rearrangements.[1]

Therefore, this guide prioritizes Reductive Amination strategies, which bypass the need for alkyl halide displacement.[1] We present two distinct pathways:

- Pathway A (The Direct Route): Industrial-focused reductive hydrazination using free hydrazine.[1]
- Pathway B (The Protected Route): Precision synthesis using tert-butyl carbazate (Boc-hydrazine) to ensure mono-alkylation and high purity.[1]

Pathway A: Direct Reductive Hydrazination (Scalable)[1]

This pathway is designed for efficiency and scalability. It utilizes 2,2-dimethylpentan-3-one (tert-butyl ethyl ketone) as the starting material.[1]

Reaction Scheme Overview

- Condensation: Ketone + Hydrazine Hydrate

Hydrazone (Requires forcing conditions due to sterics).[1]

- Reduction: Hydrazone + Reducing Agent

Alkyl Hydrazine.[1]

- Salt Formation: Free base + HCl

Hydrochloride Salt.[1]

Detailed Protocol

Step 1: Formation of the Sterically Hindered Hydrazone

Due to the steric bulk of the tert-butyl group, standard equilibrium conditions will yield poor conversion.[1] We employ Titanium(IV) Isopropoxide [Ti(OiPr)₄] as a Lewis acid catalyst and water scavenger to drive the equilibrium.[1]

- Reagents: 2,2-Dimethylpentan-3-one (1.0 eq), Hydrazine Hydrate (5.0 eq, excess to prevent azine formation), $\text{Ti}(\text{OiPr})_4$ (1.1 eq), THF (anhydrous).[1]
- Procedure:
 - Charge a flame-dried flask with 2,2-dimethylpentan-3-one and anhydrous THF (0.5 M concentration).
 - Add $\text{Ti}(\text{OiPr})_4$ dropwise under N_2 atmosphere.[1] Stir for 20 minutes.
 - Add Hydrazine Hydrate dropwise.[1] Caution: Exothermic.[1]
 - Reflux the mixture for 12–18 hours. Monitor by TLC/GC for disappearance of ketone.
 - Workup: Cool to RT. Quench with water (carefully) to precipitate TiO_2 .[1] Filter through a Celite pad.[1] The filtrate contains the hydrazone.[1]

Step 2: Reduction of the Hydrazone

Catalytic hydrogenation is preferred for cleanliness, but Sodium Cyanoborohydride (NaBH_3CN) is more robust for lab-scale synthesis of hindered imines.[1]

- Reagents: Crude Hydrazone solution, NaBH_3CN (2.0 eq), Acetic Acid (catalytic), Methanol.[1]
- Procedure:
 - Dissolve the crude hydrazone in Methanol.[1]
 - Adjust pH to ~4–5 using Acetic Acid (activates the imine).[1]
 - Add NaBH_3CN in portions at 0°C .
 - Allow to warm to room temperature and stir for 12 hours.
 - Quench: Add 6M NaOH to basify ($\text{pH} > 12$) and destroy excess borohydride.
 - Extraction: Extract with Dichloromethane (DCM) x3. Dry organics over Na_2SO_4 and concentrate.

Step 3: HCl Salt Formation

- Procedure: Dissolve the free hydrazine oil in diethyl ether. Add 2M HCl in diethyl ether dropwise at 0°C. The white hydrochloride salt will precipitate immediately.^[1] Filter and dry under vacuum.^{[1][2]}

Pathway B: The Carbazate Route (High Purity)^[1]

For pharmaceutical applications requiring strict impurity control (avoiding poly-alkylation or azine byproducts), the use of tert-butyl carbazate (Boc-protected hydrazine) is the gold standard.^[1]

Reaction Scheme Overview

- Condensation: Ketone + Boc-NHNH₂

Boc-Hydrazone.^[1]

- Reduction: Boc-Hydrazone

Boc-Alkyl Hydrazine.

- Deprotection: Boc-Alkyl Hydrazine + HCl

Target Product.^[1]

Detailed Protocol

Step 1: Condensation^[3]

- Reagents: 2,2-Dimethylpentan-3-one (1.0 eq), tert-Butyl Carbazate (1.1 eq), Acetic Acid (catalytic), Ethanol.^[1]
- Procedure:
 - Reflux the ketone and tert-butyl carbazate in ethanol with 5 mol% acetic acid.
 - Due to sterics, use a Dean-Stark trap if possible to remove water, or use molecular sieves (3Å).^[1]

- Reflux time: 24 hours.[1]
- Concentrate to yield the Boc-hydrazone intermediate.[1]

Step 2: Selective Reduction[4]

- Reagents: Boc-Hydrazone, NaBH_3CN (2.0 eq), AcOH/MeOH . [1]
- Mechanism: The Boc group stabilizes the hydrazine and prevents over-reduction or N-N bond cleavage. [1]
- Procedure: Similar to Pathway A, reduce the intermediate using NaBH_3CN in acidic methanol.

Step 3: Acid Deprotection[1]

- Reagents: 4M HCl in Dioxane.
- Procedure:
 - Dissolve the reduced Boc-intermediate in 1,4-dioxane. [1]
 - Add 4M HCl in dioxane (excess).
 - Stir at RT for 2–4 hours. Evolution of CO_2 and isobutylene gas will be observed. [1]
 - The product, **(2,2-Dimethylpentan-3-yl)hydrazine HCl**, often precipitates directly or can be crystallized by adding Et_2O . [1]

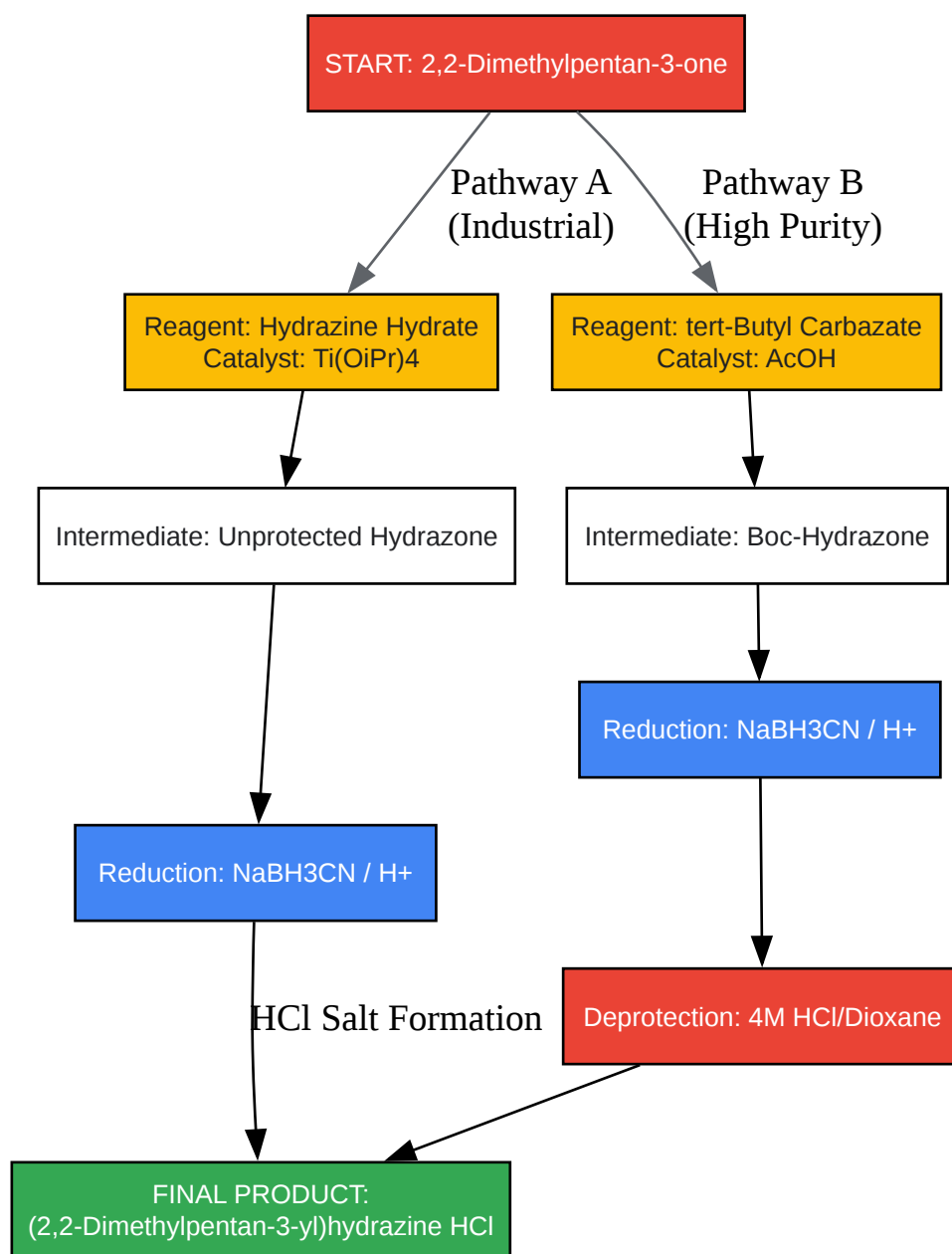
Analytical Data & Validation

To validate the synthesis, the following analytical signatures must be confirmed.

Technique	Expected Signature (HCl Salt)	Interpretation
^1H NMR (DMSO- d_6)	0.95 (s, 9H)	tert-Butyl group: Characteristic strong singlet. [1]
0.90 (t, 3H), 1.4–1.6 (m, 2H)	Ethyl group: Triplet (CH_3) and multiplet (CH_2). [1]	
2.8–3.1 (m, 1H)	Methine (CH): The chiral center attached to hydrazine. [1]	
8.5–10.0 (br s, 4H)	Hydrazinium protons: Exchangeable $\text{NH}_2\text{NH}\cdot\text{HCl}$ protons. [1]	
^{13}C NMR	~35.0 (Quaternary C)	The quaternary carbon of the t-butyl group. [1]
~68.0 (Methine CH)	The carbon attached to nitrogen (deshielded). [1]	
Mass Spec (ESI+)	$[\text{M}+\text{H}]^+ = 131.15 \text{ m/z}$	Corresponds to $\text{C}_7\text{H}_{18}\text{N}_2 + \text{H}^+$.

Visualizing the Pathways

The following diagram illustrates the logic flow for both pathways, highlighting the divergence in reagents and convergence on the final salt form.



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Figure 1: Comparative workflow of Direct Reductive Amination vs. Carbazate Route.[1]

Safety & Handling Protocols

- Hydrazine Toxicity: Hydrazine hydrate is a potent hepatotoxin and suspected carcinogen.[1] All operations in Pathway A must be performed in a functioning fume hood.[1] Double-gloving (Nitrile/Laminate) is recommended.[1]

- Residual Hydrazine: In Pathway A, ensure all unreacted hydrazine is quenched (using bleach or specific waste protocols) before disposal.[1]
- Energetic Materials: While alkyl hydrazines are generally stable salts, the free bases can be unstable.[1] Avoid heating the free base above 100°C. Store the HCl salt in a desiccator; it is hygroscopic.[1]

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